

Application Notes and Protocols: ARV-393

Solubility and Preparation in DMSO

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Compound of Interest

Compound Name: ARV-393
CAS No.: 2851885-95-3
Cat. No.: B15604898

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the solubility and preparation of **ARV-393** in Dimethyl Sulfoxide (DMSO). **ARV-393** is a potent and orally bioavailable PROTAC® (Proteolysis Targeting Chimera) designed to target the B-cell lymphoma 6 (BCL6) protein for degradation.

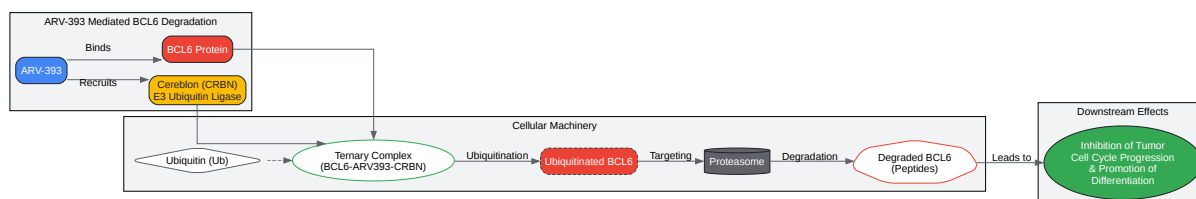
Quantitative Solubility Data

The solubility of **ARV-393** in DMSO can vary slightly between different suppliers and batches. It is crucial to use high-purity, anhydrous DMSO for optimal dissolution. The presence of moisture can significantly reduce the solubility of the compound.

Parameter	MedchemExpress	Selleck Chemicals	InvivoChem
Solubility in DMSO	20 mg/mL (22.26 mM) [1][2]	13 mg/mL[3]	11.67 mg/mL (12.99 mM)[4]
Notes	Requires ultrasonic treatment. Hygroscopic DMSO can impact solubility; use newly opened DMSO.[1][2]	Moisture-absorbing DMSO reduces solubility. Use fresh DMSO.[3]	Requires sonication at <60°C.[4]

Mechanism of Action: BCL6 Degradation

ARV-393 functions as a BCL6 degrader by hijacking the ubiquitin-proteasome system.[1][5] It is a bifunctional molecule composed of a ligand that binds to BCL6 and another ligand that recruits the Cereblon (CRBN) E3 ubiquitin ligase.[6][7] This proximity induces the ubiquitination of BCL6, marking it for degradation by the proteasome.[5][7] The degradation of BCL6, a key transcriptional repressor involved in lymphomagenesis, leads to the inhibition of tumor cell cycle progression and promotes cell differentiation.[8]



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ARV-393 Mechanism of Action

Experimental Protocols

Preparation of a 10 mM ARV-393 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ARV-393** in DMSO.

Materials:

- **ARV-393** powder (Molecular Weight: 898.42 g/mol)^[1]
- Anhydrous/newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile filter tips
- Vortex mixer
- Water bath sonicator

Protocol:

- Aliquoting **ARV-393**:
 - Allow the vial of **ARV-393** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
 - Weigh out the desired amount of **ARV-393** powder using a calibrated analytical balance in a sterile environment. For 1 mL of a 10 mM stock solution, weigh out 0.898 mg of **ARV-393**. For larger volumes, a table for preparing common concentrations is provided by suppliers.^{[1][2]}

- Dissolution in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **ARV-393** powder. To prepare a 10 mM stock solution, add 111.31 µL of DMSO per 1 mg of **ARV-393**.^[2]
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication:
 - To ensure complete dissolution, sonicate the solution in a water bath sonicator. It is recommended to sonicate at a temperature below 60°C.^[4]
 - Sonicate in short bursts (e.g., 5-10 minutes) and visually inspect for any remaining particulate matter. Repeat if necessary until the solution is clear.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months.^{[1][3]} Protect the solutions from light.^{[1][2]}

General Protocol for Treating Cultured Cells with ARV-393

This protocol provides a general workflow for treating adherent or suspension cells with a DMSO stock solution of **ARV-393**.

Materials:

- 10 mM **ARV-393** stock solution in DMSO
- Appropriate cell culture medium
- Cultured cells (adherent or suspension)

- Multi-well plates or flasks
- Sterile serological pipettes and pipette tips
- Incubator (37°C, 5% CO₂)

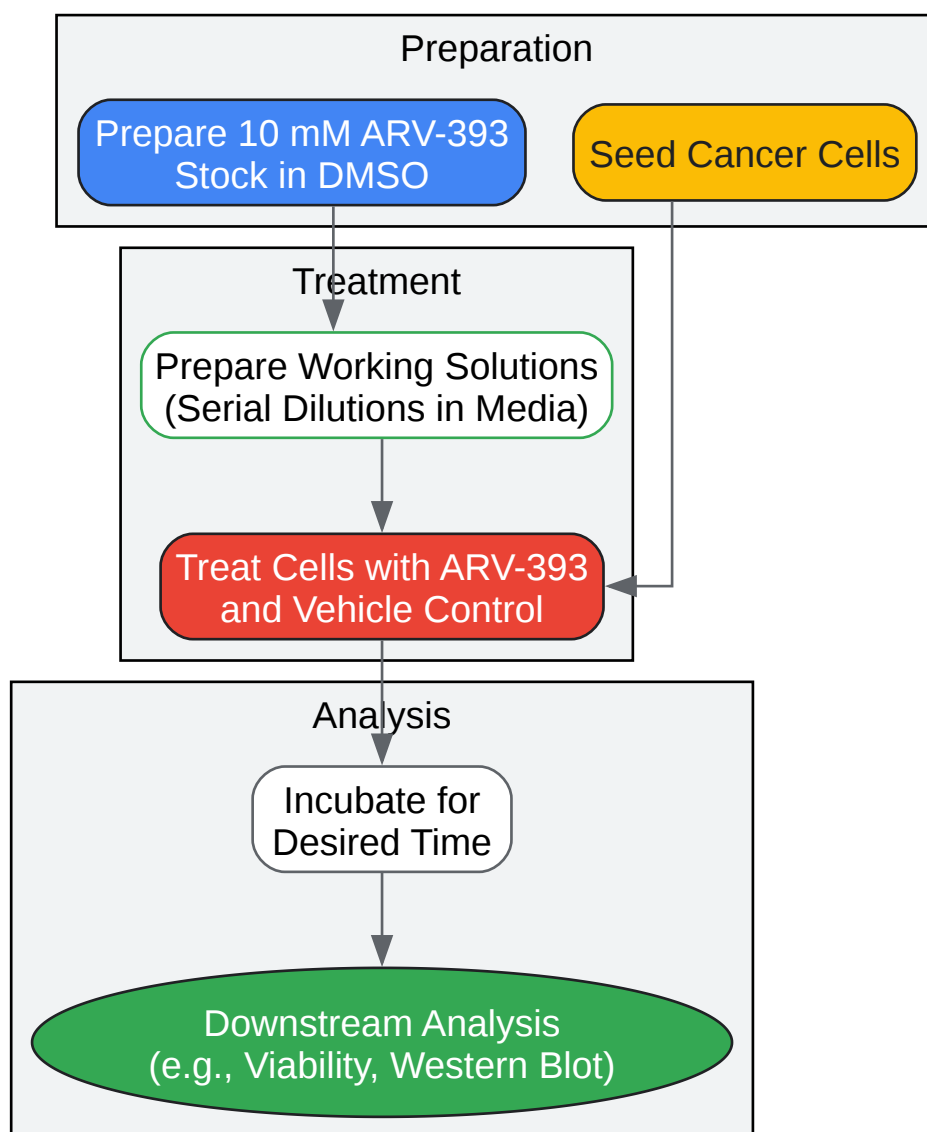
Protocol:

- Cell Seeding:
 - Seed the cells at the desired density in a multi-well plate or flask and allow them to attach (for adherent cells) or stabilize overnight in a 37°C, 5% CO₂ incubator.
- Preparation of Working Solutions:
 - Thaw the 10 mM **ARV-393** stock solution at room temperature.
 - Prepare serial dilutions of the **ARV-393** stock solution in fresh cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced toxicity. Prepare a vehicle control using the same final concentration of DMSO in the medium.
- Cell Treatment:
 - Remove the old medium from the cells (for adherent cells) or take an aliquot of the cell suspension.
 - Add the medium containing the desired final concentration of **ARV-393** (or vehicle control) to the cells.
 - Gently mix the contents of the plate or flask.
- Incubation and Analysis:
 - Return the cells to the incubator and incubate for the desired treatment duration.

- Following incubation, proceed with the planned downstream analysis (e.g., cell viability assay, western blotting for BCL6 levels, etc.).

Experimental Workflow and Logic

The following diagram illustrates a typical experimental workflow for evaluating the effect of **ARV-393** on cultured cancer cells.



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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
- [3. selleckchem.com](https://www.selleckchem.com) [selleckchem.com]
- [4. ARV-393 | PROTACs | 2851885-95-3 | Invivochem](#) [invivochem.com]
- [5. Facebook](#) [cancer.gov]
- [6. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [7. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [8. Arvinas Presents Preclinical Data for PROTAC BCL6 Degradar, ARV-393, at the European Hematology Association 2025 Congress | Arvinas](#) [ir.arvinas.com]
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